

Ulexite as a Flux in Metallurgical Processes: Application Notes and Protocols

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Compound of Interest

Compound Name: Ulexite

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Introduction

Ulexite, a hydrated sodium calcium borate mineral ($\text{NaCaB}_5\text{O}_6(\text{OH})_6 \cdot 5\text{H}_2\text{O}$), is an effective fluxing agent in various metallurgical processes.[1][2] Its unique chemical composition, particularly its boron trioxide (B_2O_3) content, allows it to significantly alter the physicochemical properties of metallurgical slags. The primary functions of **ulexite** as a flux include lowering the melting point of slags, reducing slag viscosity, and enhancing the removal of impurities from molten metal.[3][4] These characteristics can lead to improved operational efficiency, energy savings, and better-quality final products in processes such as steelmaking, smelting of non-ferrous metals, and gold refining.[3][4] This document provides detailed application notes and experimental protocols for the utilization of **ulexite** as a metallurgical flux.

Chemical Composition and Properties of Ulexite

Ulexite is a naturally occurring mineral with a variable composition depending on the deposit. A typical chemical composition of ground **ulexite** is presented in Table 1. The key fluxing component is boron trioxide (B_2O_3), which acts as a powerful network modifier in silicate melts.

Table 1: Typical Chemical Composition of Ground **Ulexite**

Component	Typical Value (%)
Boron Trioxide (B ₂ O ₃)	37.0
Calcium Oxide (CaO)	18.0
Sodium Oxide (Na ₂ O)	4.0
Silicon Dioxide (SiO ₂)	3.0
Aluminum Oxide (Al ₂ O ₃)	0.1
Strontium Oxide (SrO)	0.6
Magnesium Oxide (MgO)	1.6
Sulfate (SO ₄)	0.2
Iron(III) Oxide (Fe ₂ O ₃)	0.02
Loss on Ignition (LOI)	34.0

Source: ETIMINE USA INC.[5]

Applications in Metallurgy

The application of **ulexite** as a flux stems from its ability to form low-melting-point eutectic mixtures with various oxides present in metallurgical slags. This property is particularly beneficial in the following areas:

- **Steelmaking:** In steelmaking, fluxes are essential for removing impurities like sulfur and phosphorus from the molten steel into the slag phase. **Ulexite** can be used as a partial or complete replacement for fluorspar (CaF₂), a traditional flux that raises environmental and refractory wear concerns.[3][4][6][7] Boron-containing fluxes like **ulexite** increase slag fluidity, which enhances the kinetics of desulfurization and dephosphorization reactions.
- **Non-ferrous Smelting:** In processes like copper and lead smelting, **ulexite** helps to create a fluid slag at lower temperatures, which facilitates the separation of the molten metal from the slag and minimizes metal losses.[4]

- Gold Refining: Borates, including **ulexite**, are used in gold refining fluxes to dissolve metal oxides and other impurities, leading to a higher recovery of gold.[\[3\]](#)

Quantitative Data on Ulexite Performance

Effect on Slag Melting Point

The addition of B_2O_3 , the primary active component in **ulexite**, significantly lowers the liquidus temperature of $CaO-Al_2O_3-SiO_2$ slag systems. This effect is crucial for reducing energy consumption in metallurgical furnaces.

Table 2: Effect of B_2O_3 Addition on the Liquidus Temperature of $CaO-Al_2O_3-SiO_2$ Slag

CaO/SiO ₂ Ratio	Al ₂ O ₃ (wt. %)	B ₂ O ₃ Addition (wt. %)	Liquidus Temperature (°C)	Temperature Reduction (°C)
0.6	15.8	0	1335	0
0.6	15.8	18.8	900	435
1.0	15.6	0	1450	0
1.0	15.6	14.9	1250	200

Source: Islam, 2022[\[4\]](#)[\[7\]](#)

Comparative Performance in Desulfurization

In hot metal desulfurization, a lime-**ulexite**-graphite mixture has demonstrated superior performance compared to a standard mixture containing fluorspar.

Table 3: Comparison of Desulfurizing Mixtures

Mixture Composition (wt. %)	Desulfurization Ratio	Refractory Wear
Lime (84.03%) - Ulexite (10.97%) - Graphite (5%)	Highest	Low (less than standard fluorspar mixture)
Standard Lime-Fluorspar Mixture	Lower than Ulexite Mixture	Higher than Ulexite Mixture

Source: Moreira et al., 2018[3][4][6][7]

Experimental Protocols

The following protocols provide standardized methods for evaluating the effectiveness of **ulexite** as a flux in a laboratory setting.

Protocol 1: Determination of Slag Viscosity using the Rotating Cylinder Method

Objective: To measure the effect of **ulexite** additions on the viscosity of a synthetic metallurgical slag at a given temperature.

Apparatus:

- High-temperature viscometer (e.g., Brookfield LVDV-II+ Pro)
- High-temperature furnace with inert atmosphere capability (e.g., vertical tube furnace)
- Molybdenum or platinum crucible and spindle
- Graphite susceptor for indirect heating
- Argon gas supply
- Analytical balance
- Mortar and pestle

Procedure:

- Slag Preparation:
 - Prepare a synthetic slag mixture representative of the process being studied (e.g., CaO-SiO₂-Al₂O₃-MgO).
 - Prepare several batches of the synthetic slag with varying amounts of ground **ulexite** (e.g., 0%, 2%, 5%, 10% by weight).
 - Thoroughly mix each batch using a mortar and pestle.
- Viscosity Measurement:
 - Place a known weight of the slag mixture into the crucible.
 - Position the crucible in the high-temperature furnace.
 - Heat the furnace to the desired experimental temperature (e.g., 1500 °C) under an argon atmosphere at a controlled rate (e.g., 10 °C/min) to prevent slag boiling.
 - Once the target temperature is reached, allow the slag to homogenize for at least 30 minutes.
 - Lower the viscometer spindle into the molten slag to a predetermined depth.
 - Set the spindle rotation speed (e.g., 200 rpm).
 - Record the torque and calculate the viscosity according to the instrument's calibration.
 - Repeat the measurement for each slag composition.

Protocol 2: Evaluation of Desulfurization Efficiency

Objective: To determine the effectiveness of a **ulexite**-based flux in removing sulfur from molten iron.

Apparatus:

- Electric resistance furnace with mechanical stirring capability
- Graphite crucible
- Mechanical stirrer with a graphite impeller
- Sampling equipment (e.g., vacuum glass samplers)
- Analytical equipment for sulfur analysis in metal (e.g., combustion-infrared absorption method)

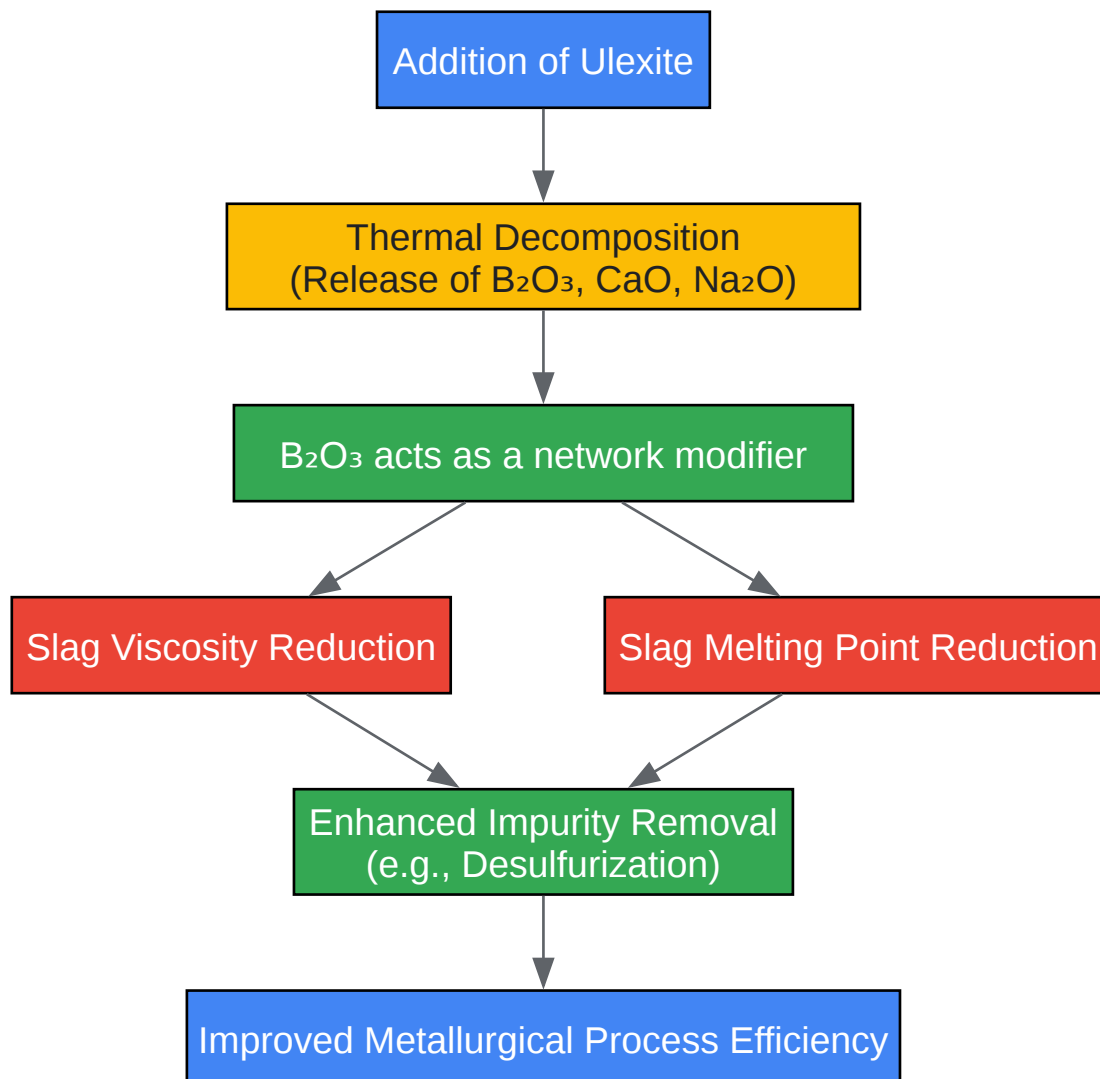
Procedure:

- Melt Preparation:
 - Charge a graphite crucible with a known weight of pig iron with a known initial sulfur concentration.
 - Heat the furnace to the desired experimental temperature (e.g., 1400 °C).
- Flux Addition and Desulfurization:
 - Prepare the desulfurizing flux mixture (e.g., 84.03% lime, 10.97% **ulexite**, 5% graphite).
 - Once the iron is molten and at the target temperature, add the flux mixture to the surface of the melt.
 - Begin mechanical stirring at a constant speed (e.g., 400 rpm).
- Sampling:
 - Take metal samples at regular intervals (e.g., 0, 5, 10, 20, 30, and 60 minutes) after flux addition.
 - Quench the samples rapidly to preserve the chemical composition.
- Analysis:
 - Analyze the sulfur content of each metal sample.

- Calculate the desulfurization efficiency (η) at each time point using the following formula: $\eta (\%) = [(S_{\text{initial}} - S_t) / S_{\text{initial}}] * 100$ where S_{initial} is the initial sulfur content and S_t is the sulfur content at time t .

Visualizations

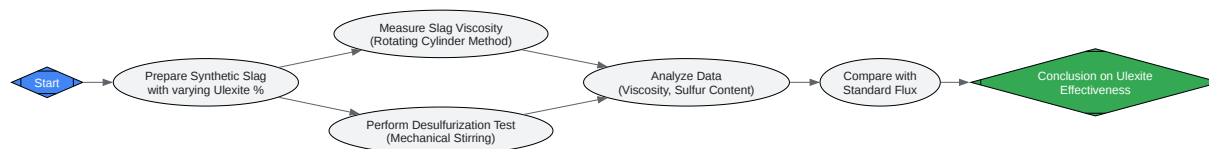
Logical Flow of Ulexite's Action as a Flux



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Caption: Logical workflow of **ulexite**'s fluxing action.

Experimental Workflow for Flux Evaluation



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Caption: Experimental workflow for evaluating **ulexite** flux.

Conclusion

Ulexite serves as a viable and effective flux in a range of metallurgical applications. Its ability to lower slag melting points and viscosities contributes to significant process improvements, including energy savings and enhanced impurity removal. The provided data and protocols offer a framework for researchers and professionals to explore and optimize the use of **ulexite** as a sustainable and efficient alternative to traditional metallurgical fluxes. Further research into the specific effects of **ulexite** on the viscosity of various slag systems is encouraged to expand its application.

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